

The EGFR Inhibitor Egfr-IN-11: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Egfr-IN-11*

Cat. No.: *B8103558*

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This technical guide provides an in-depth overview of **Egfr-IN-11**, a fourth-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI). Designed for researchers, scientists, and drug development professionals, this document details the compound's ordering information, key technical data, experimental protocols, and its role within the EGFR signaling pathway.

Supplier and Ordering Information

Egfr-IN-11 is available from several chemical suppliers specializing in research compounds. The following table summarizes ordering information from various sources. Please note that catalog numbers and pricing are subject to change and should be verified on the respective supplier's website.

Supplier	Catalog Number	Purity	Available Quantities
MedChemExpress	HY-136382	>98%	10 mM1 mL, 5 mg, 10 mg, 50 mg, 100 mg
TargetMol	T9A1837	>98%	10 mM1 mL, 2 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
MOLNOVA	M24922	>98% (HPLC)	10 mM1 mL, 2 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
GlpBio	GC62562	>98%	10 mM1 mL, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Sigma-Aldrich	SML3437	Not specified	Inquire

Technical Data Summary

Egfr-IN-11 is a potent and selective inhibitor, particularly against EGFR mutations that confer resistance to earlier-generation TKIs. Its key characteristics are summarized below.

Property	Value
CAS Number	2463200-44-2
Molecular Formula	C29H35N9O2S
Molecular Weight	573.71 g/mol
IC50 (Triple Mutant EGFR L858R/T790M/C797S)	18 nM[1][2]
Mechanism of Action	Selective EGFR tyrosine kinase inhibitor, induces apoptosis, and arrests the cell cycle at the G0/G1 phase.[1][2]
Solubility	DMSO: 112.5 mg/mL (196.1 mM)[1]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 2 years.[3]

Experimental Protocols

The following protocols are based on information provided by suppliers and are intended as a starting point for experimental design. Optimization may be required for specific experimental systems.

Cell Proliferation Assay

This protocol is designed to assess the anti-proliferative effects of **Egfr-IN-11** on various lung cancer cell lines.

- Cell Lines: Human lung cancer cell lines HCC827 (EGFR Del E746-A750), H1975 (EGFR L858R/T790M), and A549 (EGFR WT); epidermoid carcinoma cell line A431 (EGFR WT).[2]
- Reagents: **Egfr-IN-11**, appropriate cell culture medium, and a cell viability reagent (e.g., MTT, CellTiter-Glo®).
- Procedure:
 - Seed cells in 96-well plates at a suitable density and allow them to adhere overnight.

- Prepare a serial dilution of **Egfr-IN-11** in the cell culture medium. Recommended concentration range: 0.0001 μM to 10 μM .[\[2\]](#)
- Replace the existing medium with the medium containing different concentrations of **Egfr-IN-11**.
- Incubate the plates for 72 hours.[\[4\]](#)
- Measure cell viability using a standard assay according to the manufacturer's instructions.
- Calculate IC50 values based on the dose-response curve. Published IC50 values are 0.88 nM for HCC827, 0.20 μM for H1975, and 2.91 μM for A549 cells.[\[4\]](#)

EGFR Phosphorylation Assay (Western Blot)

This protocol is used to determine the effect of **Egfr-IN-11** on the phosphorylation of EGFR.

- Cell Lines: HCC827, H1975, and A549.
- Reagents: **Egfr-IN-11**, cell lysis buffer, primary antibodies against phospho-EGFR and total EGFR, and a suitable secondary antibody.
- Procedure:
 - Culture cells to 70-80% confluency.
 - Treat cells with varying concentrations of **Egfr-IN-11** for 8 hours. Recommended concentrations: 0.01-1.00 μM for HCC827 cells; 0.1-10.00 μM for H1975 and A549 cells.[\[4\]](#)
 - Lyse the cells and quantify the protein concentration.
 - Separate protein lysates by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
 - Probe the membrane with primary antibodies against phospho-EGFR and total EGFR.

- Incubate with a secondary antibody and visualize the bands using a suitable detection system. **Egfr-IN-11** has been shown to suppress EGFR phosphorylation in a concentration-dependent manner.[\[4\]](#)

Apoptosis Assay

This protocol can be used to confirm the apoptosis-inducing capability of **Egfr-IN-11**.

- Cell Line: HCC827.
- Reagents: **Egfr-IN-11**, Annexin V-FITC/Propidium Iodide (PI) apoptosis detection kit.
- Procedure:
 - Treat HCC827 cells with 1 μ M **Egfr-IN-11** for 24 hours.[\[4\]](#)
 - Harvest the cells and wash with cold PBS.
 - Resuspend the cells in binding buffer.
 - Add Annexin V-FITC and PI to the cell suspension and incubate in the dark.
 - Analyze the cells by flow cytometry. Treatment with **Egfr-IN-11** resulted in 56.91% of HCC827 cells undergoing apoptosis.[\[4\]](#)

Cell Cycle Analysis

This protocol is to investigate the effect of **Egfr-IN-11** on cell cycle progression.

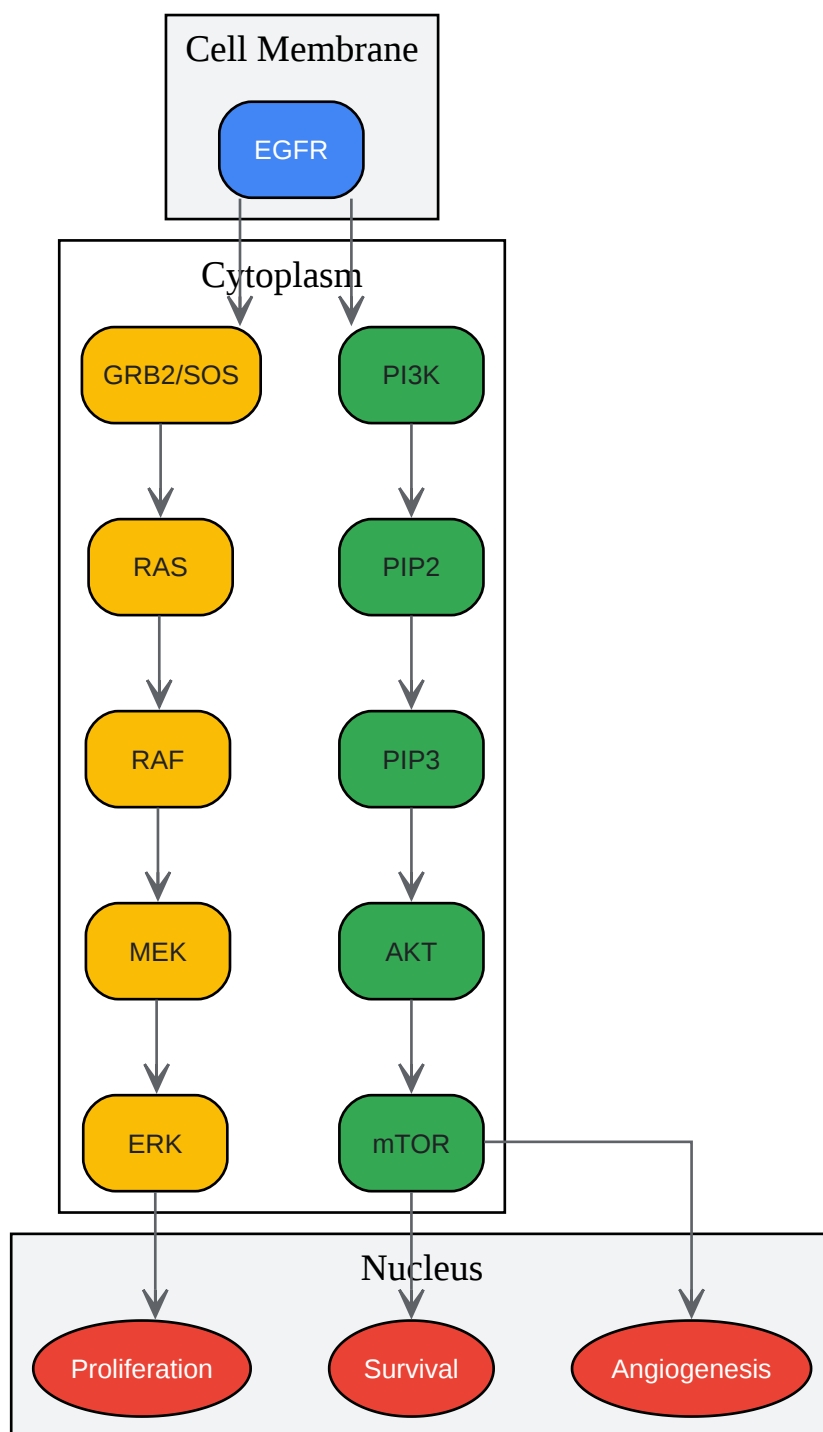
- Cell Line: HCC827.
- Reagents: **Egfr-IN-11**, Propidium Iodide (PI) staining solution, RNase A.
- Procedure:
 - Treat HCC827 cells with 1 μ M **Egfr-IN-11** for 24 hours.[\[4\]](#)
 - Harvest the cells, wash with PBS, and fix in cold 70% ethanol.

- Wash the fixed cells and resuspend in PI staining solution containing RNase A.
- Incubate in the dark.
- Analyze the cell cycle distribution by flow cytometry. **Egfr-IN-11** has been shown to significantly increase the number of HCC827 cells in the G0/G1 phase.[\[4\]](#)

Signaling Pathways and Experimental Workflow

EGFR Signaling Pathway

The Epidermal Growth Factor Receptor (EGFR) is a transmembrane protein that, upon activation by its ligands (e.g., EGF), initiates several downstream signaling cascades crucial for cell growth, proliferation, and survival. Dysregulation of this pathway is a hallmark of many cancers. The diagram below illustrates the major signaling pathways downstream of EGFR.

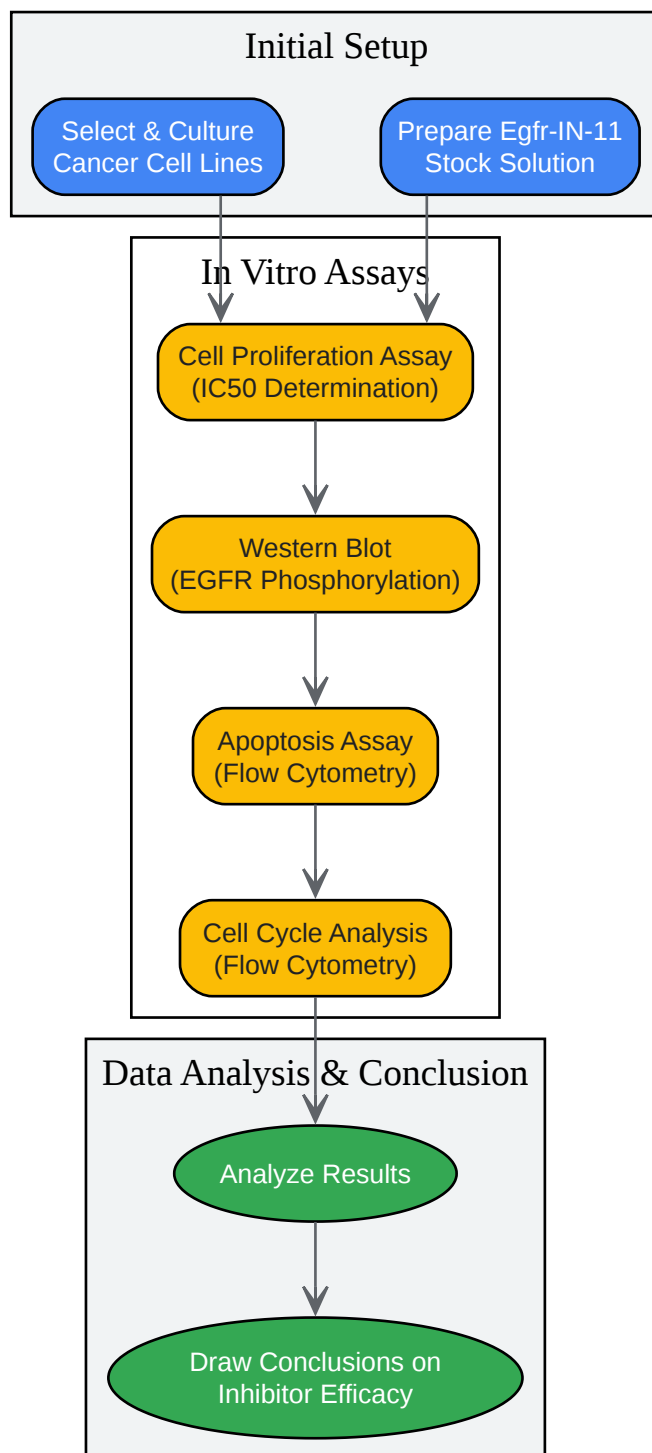


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Caption: Simplified EGFR signaling pathways leading to cell proliferation and survival.

Experimental Workflow for Evaluating Egfr-IN-11

The following diagram outlines a typical experimental workflow for characterizing the in vitro effects of an EGFR inhibitor like **Egfr-IN-11**.



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Caption: A typical workflow for the in vitro evaluation of **Egfr-IN-11**.

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